

Personal protective equipment for handling 2,6-Difluoro-4-(hydroxymethyl)phenol

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Compound of Interest

Compound Name: 2,6-Difluoro-4-(hydroxymethyl)phenol

Cat. No.: B1602975

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Comprehensive Safety Guide: Handling 2,6-Difluoro-4-(hydroxymethyl)phenol

This guide provides essential safety and handling protocols for **2,6-Difluoro-4-(hydroxymethyl)phenol** (CAS RN: 206198-07-4). As a substituted phenol, this compound warrants a high degree of caution. While specific toxicological data is limited, its structural similarity to phenol—a highly corrosive and systemically toxic chemical—demands that it be handled with stringent safety measures.^{[1][2]} This document outlines the necessary personal protective equipment (PPE), engineering controls, and emergency procedures to ensure the safety of all laboratory personnel.

Core Hazard Assessment: Understanding the Risk

The primary danger of phenolic compounds lies in their ability to be rapidly absorbed through the skin, often without causing immediate pain due to an anesthetic effect.^{[1][2][3]} This can lead to severe systemic toxicity, affecting the central nervous system, liver, and kidneys, even from what may seem like a minor dermal exposure.^{[1][4]} Therefore, preventing all routes of exposure—dermal, ocular, and inhalation—is the foundational principle of safe handling.

The known hazard classifications for **2,6-Difluoro-4-(hydroxymethyl)phenol** are summarized below.

Hazard Identification	Data
CAS Number	206198-07-4[5][6]
Molecular Formula	C ₇ H ₆ F ₂ O ₂ [5][6]
Signal Word	Warning[5][6][7]
Hazard Statements	H302: Harmful if swallowed.[5][6][7] H315: Causes skin irritation.[5][6] H319: Causes serious eye irritation.[5][6] H332: Harmful if inhaled.[5][6]
Precautionary Statements	P261: Avoid breathing dust.[5][6] P280: Wear protective gloves/protective clothing/eye protection/face protection.[5][6]

Operational Protocol: Personal Protective Equipment (PPE)

Selection of appropriate PPE is critical. The following protocols are based on a hierarchy of controls, starting with the mandatory use of engineering controls.

Primary Engineering Control

All handling of **2,6-Difluoro-4-(hydroxymethyl)phenol**, including weighing, solution preparation, and transfers, must be performed inside a certified chemical fume hood.[1][4][8] This is the most critical step in preventing inhalation exposure. Ensure that eyewash stations and safety showers are immediately accessible within a 10-second travel time.[4][8]

Task-Based PPE Selection

The level of PPE required is dictated by the specific task and the associated risk of exposure.

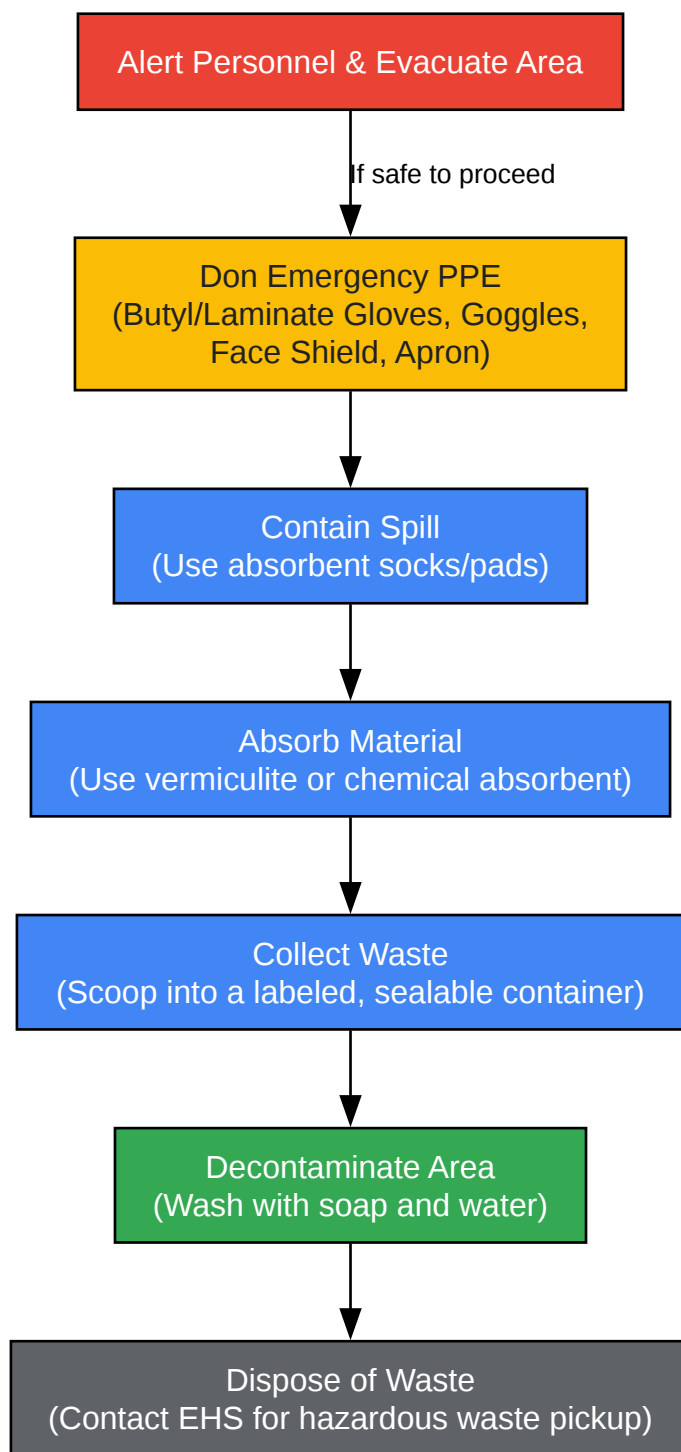
Task	Eye/Face Protection	Hand Protection	Body Protection
Weighing Solid	Safety glasses with side shields (minimum); Chemical goggles recommended.	Double-gloved nitrile (for incidental contact). ^[4] Change immediately if contaminated.	Fully-buttoned lab coat.
Preparing Solutions / Transfers	Chemical safety goggles. A face shield should be worn over goggles if splashing is likely. ^[4]	Heavy-duty gloves such as Butyl rubber or Neoprene over an inner nitrile glove. ^[3] ^[4] Nitrile alone is not sufficient protection against phenols. ^[3]	Fully-buttoned lab coat worn over long pants and closed-toe shoes. ^[4] A chemical-resistant apron (butyl or neoprene) is required. ^[3] ^[4]
Reaction Work-up / Purification	Face shield worn over chemical safety goggles. ^[1]	Butyl rubber, Viton, or laminate film (e.g., Silver Shield™) gloves. ^[3] ^[9]	Chemical-resistant apron over a lab coat. ^[4] Ensure full body coverage.

Emergency Response & Decontamination

Accidents require immediate and correct action. All personnel working with this compound must be familiar with these procedures before beginning work.

Chemical Spill Response

For any spill, the priority is to ensure personnel safety before addressing the spill itself.



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Caption: Workflow for cleaning a minor chemical spill.

For spills larger than 50 mL, evacuate the laboratory immediately, prohibit access, and contact your institution's emergency response team.[9]

Critical First Aid Procedures

Skin Exposure: This is a medical emergency requiring immediate action. Due to the anesthetic properties of phenol, you may not feel a burn initially.[\[1\]](#)[\[2\]](#)

- Immediately remove all contaminated clothing, including watches or belts.[\[2\]](#)[\[3\]](#)
- Do not use water initially. Vigorously wipe the affected area with a gauze pad soaked in low-molecular-weight Polyethylene Glycol (PEG) 300 or 400.[\[2\]](#)[\[3\]](#)
- Continuously apply fresh PEG-soaked pads, wiping the skin until the characteristic "sweet" odor of phenol is no longer detectable.[\[2\]](#)[\[3\]](#)
- If PEG is unavailable, use an emergency safety shower for at least 15 minutes, ensuring to wash with soap to help disperse the phenol.[\[9\]](#) Lesser amounts of water can spread the chemical and increase absorption.[\[9\]](#)[\[10\]](#)
- Call 911 for immediate medical attention regardless of the perceived severity.[\[4\]](#)

Eye Exposure:

- Immediately proceed to the nearest emergency eyewash station.[\[4\]](#)
- Hold the eyelids open and flush continuously for at least 15 minutes.[\[3\]](#)[\[4\]](#)
- Remove contact lenses if possible, but do not delay flushing.[\[11\]](#)
- Call 911 for immediate medical attention.[\[4\]](#)

Inhalation:

- Move the affected person to fresh air immediately.[\[4\]](#)[\[8\]](#)
- Call 911 for medical assistance.[\[4\]](#)

Waste Disposal Plan

Proper disposal is crucial to prevent environmental contamination and ensure regulatory compliance.

- Segregation: All waste contaminated with **2,6-Difluoro-4-(hydroxymethyl)phenol** must be segregated as hazardous waste. This includes:
 - Solid Waste: Contaminated gloves, absorbent pads, weigh paper, and empty containers. Place these in a designated, sealed, and clearly labeled hazardous waste bag or container.^[12]
 - Liquid Waste: Unused or waste solutions. Collect in a compatible, sealed, and clearly labeled hazardous waste container. Do not mix with other waste streams.^[4]
- Labeling: All waste containers must be labeled with "Hazardous Waste" and the full chemical name: "**2,6-Difluoro-4-(hydroxymethyl)phenol**".
- Storage: Store sealed waste containers in a designated and properly ventilated satellite accumulation area, away from incompatible materials like strong oxidizers.^[12]
- Disposal: Arrange for pickup and disposal through your institution's Environmental Health & Safety (EHS) department.^[11] Never dispose of this chemical down the drain or in regular trash.

By adhering to these protocols, you can effectively mitigate the risks associated with handling **2,6-Difluoro-4-(hydroxymethyl)phenol**, ensuring a safe and productive research environment.

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